

A Comprehensive Safety and Hazard Profile of 3-Methoxy-4-nitrophenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Methoxy-4-nitrophenol

Cat. No.: B113588

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a certified Safety Data Sheet (SDS). Users should consult the official SDS from their supplier before handling this chemical.

Executive Summary

3-Methoxy-4-nitrophenol (CAS No: 16292-95-8) is an organic compound utilized as an intermediate in the synthesis of pharmaceuticals and dyes.^{[1][2]} This technical guide provides a detailed overview of its known safety and hazard profile based on publicly available data. The information is compiled to assist researchers and laboratory personnel in implementing appropriate safety protocols. This guide summarizes chemical identification, physical properties, hazard classifications, and recommended safety measures. While specific quantitative toxicity studies like LD50 values are not readily available in the public domain, the Globally Harmonized System (GHS) classifications provide a strong foundation for risk assessment and management.

Chemical Identification and Physical Properties

Proper identification and understanding of the physical characteristics of a substance are foundational to its safe handling. **3-Methoxy-4-nitrophenol** is typically a yellow crystalline solid.^[1]

Identifier	Value	Source(s)
IUPAC Name	3-methoxy-4-nitrophenol	[3]
CAS Number	16292-95-8	[1][3][4]
Molecular Formula	C ₇ H ₇ NO ₄	[1][3]
Molecular Weight	169.13 g/mol	[3]
Appearance	Yellow crystalline solid	[1][4][5]
Boiling Point	356.2°C at 760 mmHg	[4][5]
Storage Temperature	Room Temperature	[4][5]

Hazard Identification and GHS Classification

3-Methoxy-4-nitrophenol is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity and irritation.[3][4]

Hazard Class	GHS Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[3][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[3]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3][4]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	[3][4]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[3][4]

GHS Pictogram:

- GHS07 (Exclamation Mark)[\[4\]](#)

Signal Word:

- Warning[\[3\]](#)[\[4\]](#)

Experimental Protocols and Data

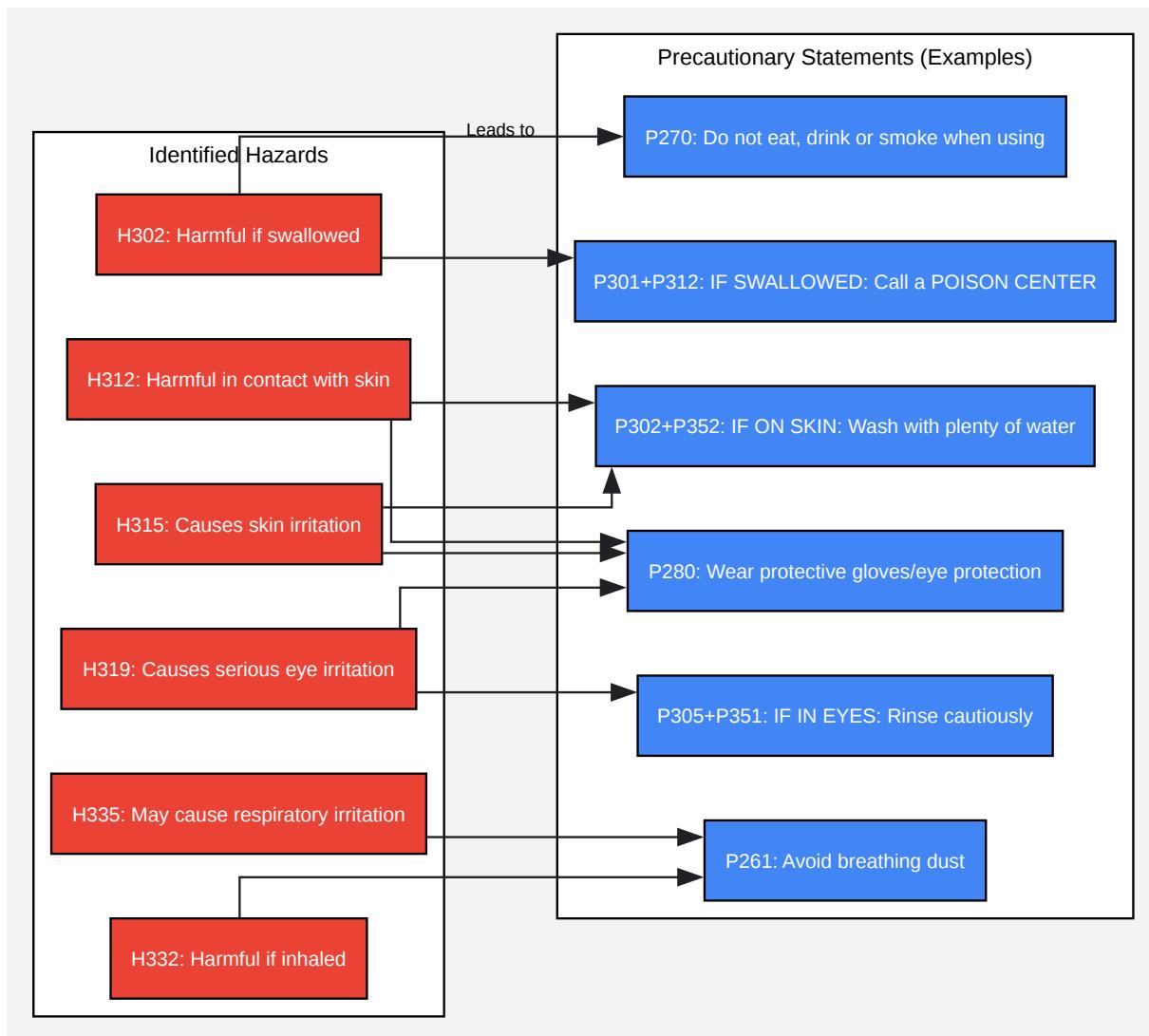
Detailed experimental protocols for the toxicological assessments of **3-Methoxy-4-nitrophenol** are not provided in the publicly available summary documents. The GHS classifications are typically derived from standardized OECD (Organisation for Economic Co-operation and Development) test guidelines for chemical safety. For instance:

- Acute Oral Toxicity studies are often conducted following OECD Guideline 423.
- Skin and Eye Irritation tests generally follow OECD Guidelines 404 and 405, respectively.

Without access to the primary study reports, the specific methodologies, animal models, and detailed quantitative results (e.g., LD50 values) for **3-Methoxy-4-nitrophenol** cannot be presented. The hazard statements summarized above represent the conclusions of such studies.

Safety and Handling

Based on the hazard classifications, stringent safety protocols are required when handling **3-Methoxy-4-nitrophenol**. The following logical workflow outlines the relationship between the identified hazards and the necessary precautionary measures.

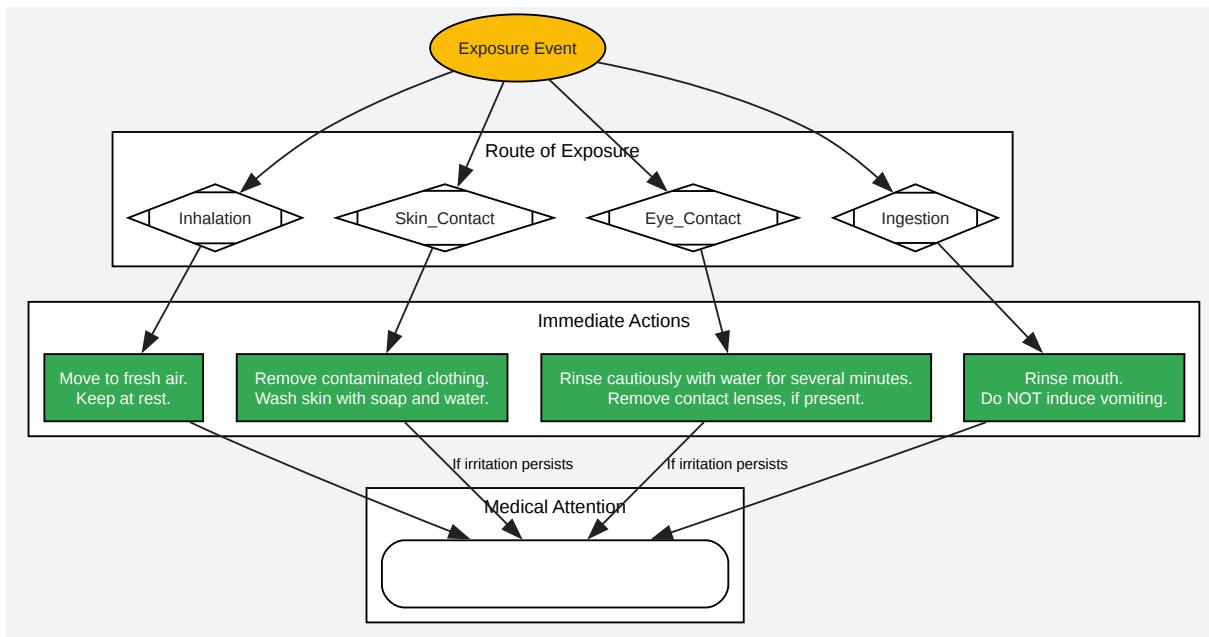


[Click to download full resolution via product page](#)

Caption: GHS Hazard to Precautionary Statement Workflow.

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical. The following diagram outlines the recommended response protocol based on the route of exposure.

[Click to download full resolution via product page](#)

Caption: First Aid Response Protocol for Exposure.

Conclusion

3-Methoxy-4-nitrophenol presents moderate acute toxicity and is an irritant to the skin, eyes, and respiratory system. All laboratory work must be conducted in well-ventilated areas, preferably within a chemical fume hood, and with appropriate personal protective equipment (PPE), including gloves, safety glasses, and lab coats. Adherence to the precautionary statements associated with its GHS classification is mandatory for ensuring personnel safety.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 16292-95-8: 3-Methoxy-4-nitrophenol | CymitQuimica [cymitquimica.com]
- 2. 3-methoxy-4-nitrophenol | 16292-95-8 [chemicalbook.com]
- 3. 3-Methoxy-4-nitrophenol | C7H7NO4 | CID 12900532 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3-Methoxy-4-nitrophenol | 16292-95-8 [sigmaaldrich.com]
- 5. 3-Methoxy-4-nitrophenol | 16292-95-8 [sigmaaldrich.com]
- To cite this document: BenchChem. [A Comprehensive Safety and Hazard Profile of 3-Methoxy-4-nitrophenol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b113588#3-methoxy-4-nitrophenol-safety-data-sheet-sds-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com